

Ajicure PN-23: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ajicure PN 23

Cat. No.: B1179949

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Introduction

Ajicure PN-23 is a widely utilized amine adduct-based latent curing agent and accelerator for one-component epoxy resin systems.^{[1][2]} Its primary function is to initiate and promote the polymerization of epoxides at elevated temperatures while remaining stable at ambient conditions, thus offering a long pot life.^{[1][3]} This characteristic makes it a crucial component in various industrial applications, including adhesives, coatings, and composite materials.^{[2][4]} This guide provides an in-depth overview of the safety data, handling precautions, and experimental protocols associated with Ajicure PN-23.

Chemical and Physical Properties

Ajicure PN-23 is a pale yellow to yellow powder with a slightly characteristic odor.^[5] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
CAS Registry No.	134091-76-2	[5]
Appearance	Powder, light yellow to yellow	[5]
Odor	Slightly characteristic	[5]
Softening Temperature	90-110°C	[5]
True Specific Gravity	1.21	[5][6]
Solubility in Water (25°C)	Trace	[5]
Solubility in Dimethylsulfoxide	Soluble (10 wt%/sol)	[5]
pH	Alkaline	[5]
Decomposition Temperature	> 300°C	[5]

Toxicological Data

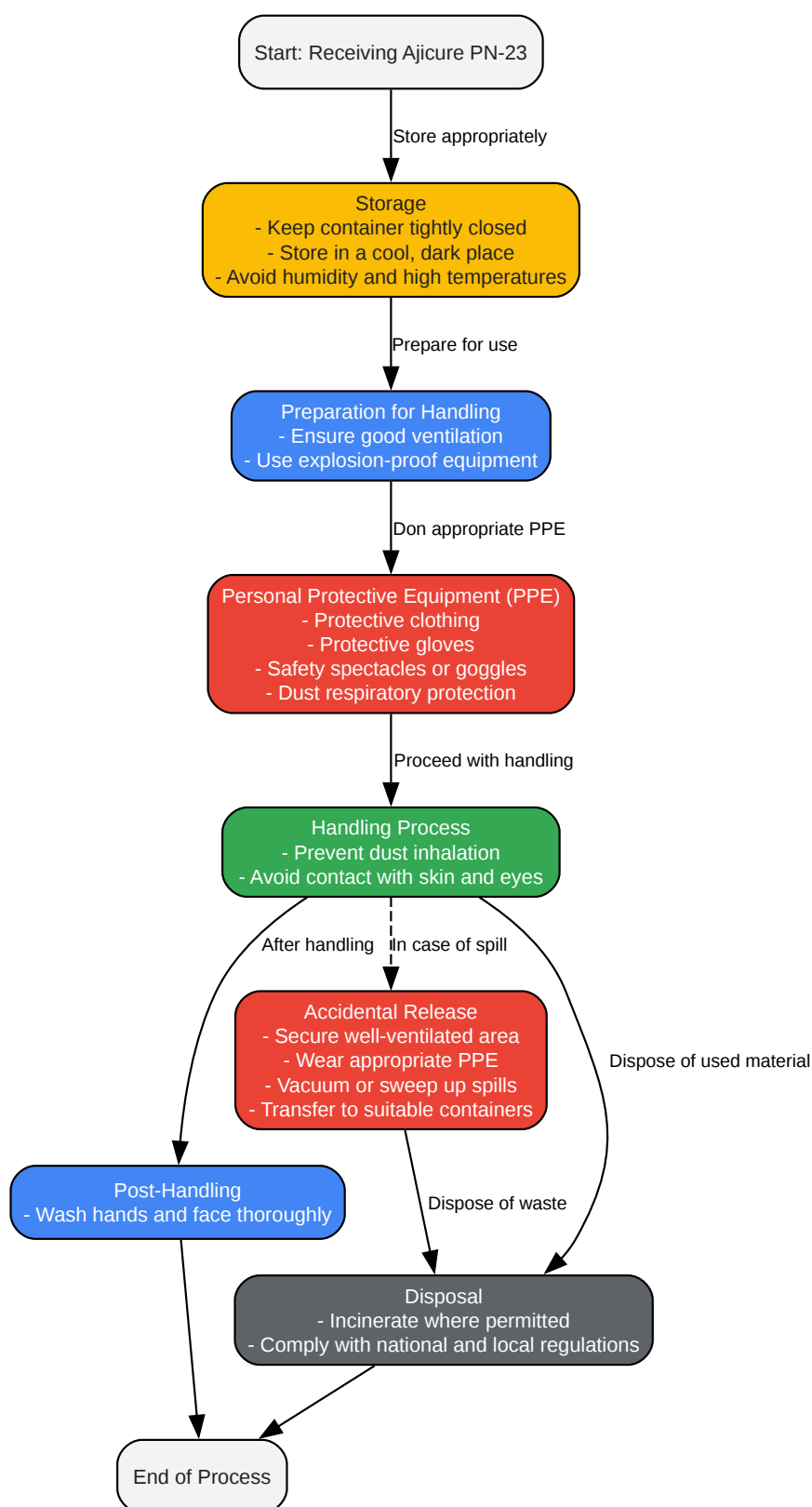
While not classified as a hazardous chemical, exposure to Ajicure PN-23 should be minimized.

[5] Skin and eye contact may cause mild irritation.[5][7] The available toxicological data is summarized in the following table.

Test	Species	Result	Source
LD50 Acute Oral Toxicity	Mouse	> 2.0 g/kg	[5]
LD50 Acute Oral Toxicity	Rat	> 2000 mg/kg	[7]
LD50 Dermal	Rabbit	> 2000 mg/kg	[7]
Eye Irritation (Draize's test)	Rabbit	Mildly irritating	[5]
Skin Irritation (Draize's test)	Rabbit	Mildly irritating	[5]
Skin Sensitization	Guinea pig	None	[5]
Mutagenicity (Ames test)	-	Negative	[5]
Carcinogenicity	-	Not listed in NTP, IARC, OSHA	[5]

Handling and Safety Precautions

Proper handling and storage are crucial to ensure safety and maintain the product's integrity. The following diagram illustrates the recommended workflow for safe handling of Ajicure PN-23.



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Caption: Safe Handling Workflow for Ajicure PN-23.

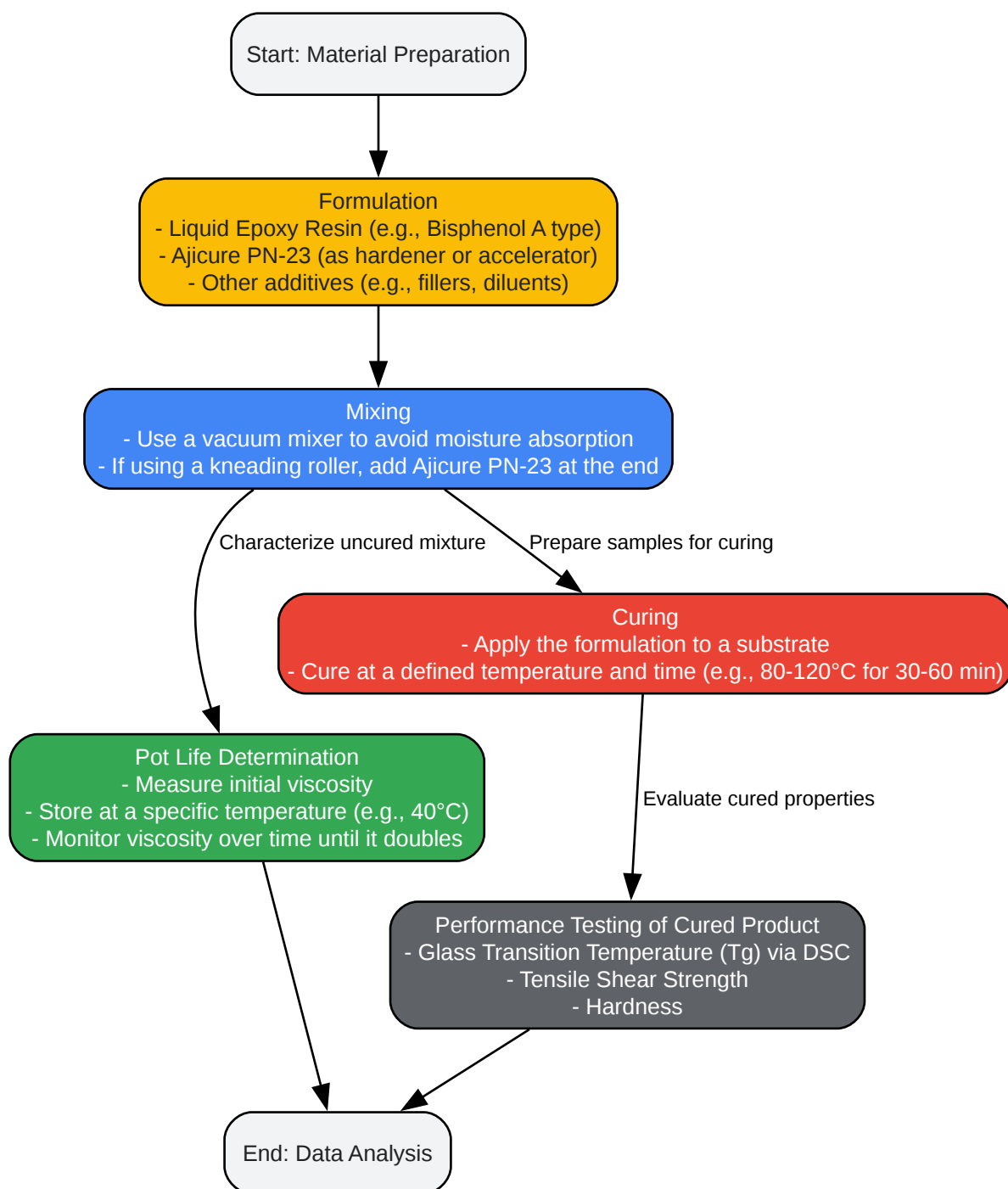
First-Aid Measures

In case of accidental exposure, the following first-aid measures should be taken^[5]:

- **Eye Contact:** Immediately irrigate with clean water for at least 15 minutes and seek urgent medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with plenty of soap and water. If swelling or redness occurs, seek medical attention.
- **Inhalation:** Move the individual to fresh air immediately. If necessary, provide oxygen or artificial respiration and seek medical attention if effects persist.
- **Ingestion:** If the person is conscious, have them drink plenty of water to induce vomiting and seek medical attention. Never give anything by mouth to an unconscious person.

Experimental Protocols

Ajicure PN-23 is primarily used as a latent curing agent or an accelerator in one-component epoxy formulations.^{[4][6]} A generalized experimental workflow for evaluating its performance is detailed below.



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Caption: Experimental Workflow for Epoxy Formulation using Ajicure PN-23.

Typical Formulation and Curing Parameters

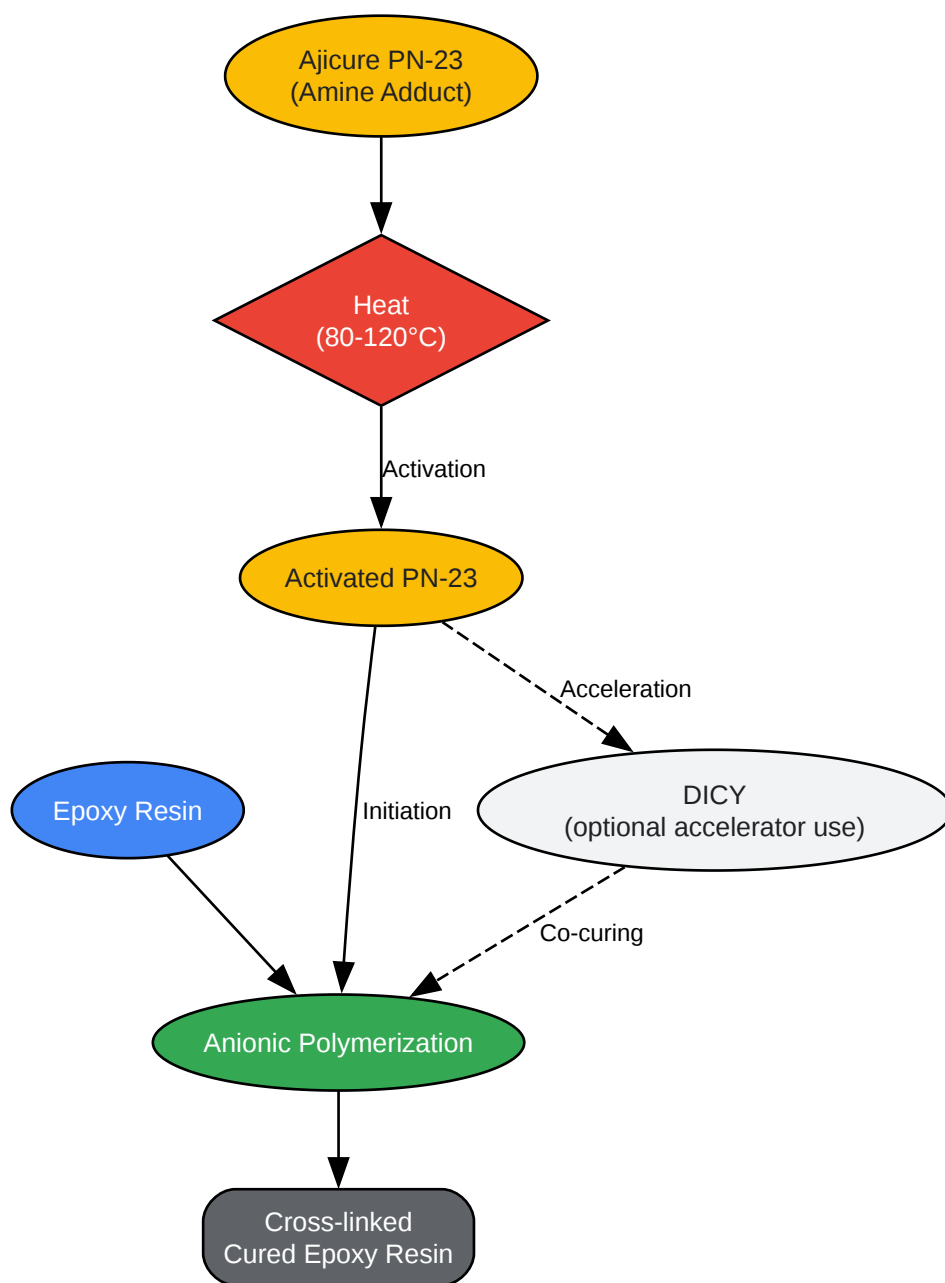
The recommended dosage of Ajicure PN-23 is 15-25 phr (parts per hundred resin) when used as a hardener and 1-5 phr as an accelerator with a liquid epoxy resin (EEW 190).[2] Typical curing conditions range from 80°C to 120°C for 30 to 60 minutes.[4]

The following table presents typical performance data for Ajicure PN-23 in a Bisphenol A epoxy resin formulation.

Property	Dosage (phr)	Curing Condition	Value	Source
Gel Time	20	100°C	4 min	Ajinomoto
Glass Transition Temp. (Tg)	20	120°C for 30 min	134°C	Ajinomoto
Tensile Shear Strength	25	100°C for 60 min	118 kgf/cm ²	Ajinomoto
Storage Stability (Pot Life)	20	40°C	1 month	[2][6]

Signaling Pathways in Curing

While the precise chemical reactions are proprietary, the general mechanism involves the amine adduct of Ajicure PN-23 acting as a nucleophile to open the epoxide ring of the resin, initiating a chain-growth polymerization. As a latent agent, this reaction is triggered by heat, which increases the solubility and reactivity of the Ajicure PN-23 within the epoxy matrix. When used as an accelerator for dicyandiamide (DICY), it facilitates the reaction between the DICY and the epoxy resin at lower temperatures.[6]



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Caption: Simplified Curing Pathway of Epoxy Resin with Ajicure PN-23.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the official SDS for the most current and complete safety and handling information.

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